

Personal protective equipment for handling 4,9-Anhydrotetrodotoxin

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Compound of Interest

Compound Name: 4,9-Anhydrotetrodotoxin

Cat. No.: B10788141

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Essential Safety and Handling Guide for 4,9-Anhydrotetrodotoxin

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4,9-Anhydrotetrodotoxin**. The following procedures for personal protective equipment (PPE), handling, and disposal are based on best practices for potent neurotoxins and information available for the closely related compound, Tetrodotoxin, due to a lack of specific safety data sheets for **4,9-Anhydrotetrodotoxin**.^[1]

Compound Data

Property	Value
Molecular Weight	301.25 g/mol ^{[2][3][4]}
Formula	C ₁₁ H ₁₅ N ₃ O ₇ ^{[2][3][4]}
Appearance	Clear film ^[4]
Solubility	Water: 1 mg/ml, Ethanol: 5 mg/ml ^{[2][4]}
Storage	Store at -20°C under an inert atmosphere. ^{[2][4]}
Purity	≥98% ^{[2][3][4]}

Personal Protective Equipment (PPE)

When handling **4,9-Anhydrotetrodotoxin**, a comprehensive PPE strategy is crucial to prevent exposure through inhalation, skin contact, or accidental ingestion.^[5] The following table outlines the recommended PPE.

Body Part	Equipment	Standard/Specification
Hands	Chemical-resistant gloves (e.g., nitrile)	Inspected prior to use; use proper removal technique. ^[5]
Eyes/Face	Safety glasses and face shield	Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). ^[1]
Respiratory	Respirator	Required when handling powders or creating aerosols. ^[1] A surgical N-95 respirator is recommended for both respiratory and splash protection. ^[5]
Body	Protective gown/lab coat	Gowns made of proven resistant materials are recommended. ^[5]

Operational Plan: Handling Procedures

Preparation and Handling:

- Controlled Environment: All work with **4,9-Anhydrotetrodotoxin** should be conducted in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to minimize inhalation exposure.^[5]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.^[1] Do not eat, drink, or smoke in the laboratory area.^[1] Wash hands thoroughly after handling.^[1]

- **Solution Preparation:** For maximum product recovery, centrifuge the original vial before removing the cap.^[4] When preparing solutions, add the solvent slowly to the vial to avoid aerosolization.
- **Avoid Incompatibilities:** Keep away from strong oxidizing agents.^[1]

In Case of Exposure or Spill:

- **Skin Contact:** Immediately wash off with soap and plenty of water. Seek immediate medical attention.^[1]
- **Eye Contact:** Flush eyes with water as a precaution.^[1]
- **Inhalation:** Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[1]
- **Ingestion:** Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.^[1]
- **Spill:** Evacuate personnel to a safe area. Wear respiratory protection.^[1] Soak up the spill with an inert absorbent material and place it in a suitable, closed container for disposal as hazardous waste.^[1]

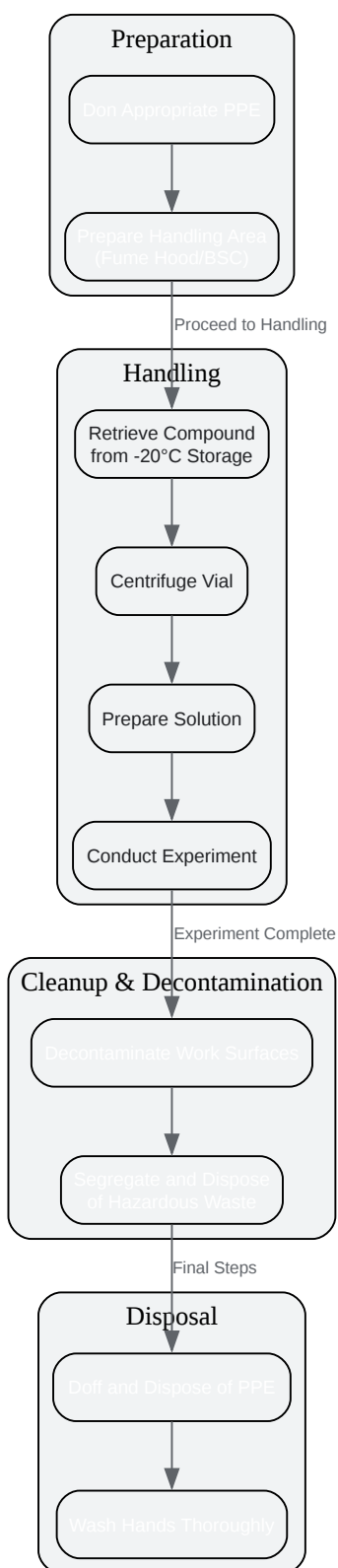
Disposal Plan

All waste containing **4,9-Anhydrotetrodotoxin** must be treated as hazardous waste.

Waste Categories and Disposal Procedures:

Waste Type	Disposal Method
Unused Product/Surplus Material	Offer to a licensed professional waste disposal company. The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. ^[1]
Contaminated Labware (e.g., vials, pipette tips)	Dispose of as unused product in a designated hazardous waste container. ^[1]
Contaminated PPE (e.g., gloves, gowns)	Dispose of in accordance with applicable laws and good laboratory practices in a designated hazardous waste container. ^[1]
Spill Cleanup Material	Collect in a suitable, closed container and dispose of as hazardous waste. ^[1]

Experimental Workflow for Handling 4,9-Anhydrotetrodotoxin



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Caption: Workflow for safe handling of **4,9-Anhydrotetrodotoxin**.

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